

Essential Guide to the Proper Disposal of 5-Bromo-2-isopropylpyridine

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Compound of Interest

Compound Name: **5-Bromo-2-isopropylpyridine**

Cat. No.: **B1286660**

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This document provides crucial safety and logistical guidance for the proper handling and disposal of **5-Bromo-2-isopropylpyridine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

Disclaimer: This guide is based on general principles for halogenated organic compounds and data from closely related substances. Always consult the official Safety Data Sheet (SDS) provided by your supplier for **5-Bromo-2-isopropylpyridine** and your institution's specific Environmental Health & Safety (EHS) protocols before handling or disposal.

Immediate Safety and Handling Protocol

5-Bromo-2-isopropylpyridine, as a brominated heterocyclic compound, must be treated as hazardous. Based on data for the closely related isomer 2-Bromo-5-isopropylpyridine, it should be handled with care, assuming it may be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile or butyl rubber).
- Body Protection: A fully-buttoned lab coat is mandatory.

- Respiratory Protection: Handle only in a well-ventilated area or a certified chemical fume hood to avoid inhalation of vapors or aerosols.[2][3]

Chemical and Physical Data Summary

While a comprehensive, verified Safety Data Sheet for **5-Bromo-2-isopropylpyridine** was not publicly available, the table below summarizes key identifiers for the compound and its isomer, along with relevant hazard data from the isomer as a reference.

| Property | 5-Bromo-2-isopropylpyridine | 2-Bromo-5-isopropylpyridine (Isomer Reference) |
|-----------------------|--|--|
| CAS Number | 1159820-58-2[4] | 1142197-16-7[1][5][6] |
| Molecular Formula | C ₈ H ₁₀ BrN[4] | C ₈ H ₁₀ BrN[5][6] |
| Molecular Weight | 200.08 g/mol [4] | 200.08 g/mol [5][6] |
| GHS Hazard Statements | Data not available. Assumed hazardous. | H302, H315, H319, H335[1] |
| GHS Pictogram | Data not available. | GHS07 (Exclamation Mark)[1] |
| Signal Word | Data not available. | Warning[1] |

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Step-by-Step Disposal Procedure

The proper disposal of **5-Bromo-2-isopropylpyridine** is critical and must be managed through your institution's hazardous waste program. As a halogenated organic compound, it requires specific segregation and handling.[2]

1. Waste Identification and Segregation:

- Identify: Classify any material contaminated with **5-Bromo-2-isopropylpyridine** (e.g., pure substance, solutions, contaminated labware) as "Halogenated Organic Waste."[\[2\]](#)
- Segregate: It is imperative to keep halogenated waste separate from non-halogenated organic waste.[\[7\]](#) Mixing these waste streams can increase disposal costs and complexity.
- Do Not Mix: Never combine this waste with incompatible materials such as acids, bases, strong oxidizing agents, or heavy metals.[\[7\]](#)

2. Waste Collection and Containment:

- Container: Use only designated, compatible, and properly sealed hazardous waste containers. The container must be leak-proof and have a secure, threaded cap.
- Labeling: Affix a hazardous waste label to the container before adding the first drop of waste.[\[1\]](#)
- Content Identification: Clearly write the full chemical name, "**5-Bromo-2-isopropylpyridine**," and list any other chemical constituents with their approximate percentages on the label. Do not use abbreviations.[\[1\]](#)

3. Storage Prior to Disposal:

- Location: Store the sealed waste container in a designated satellite accumulation area, such as a secondary containment bin within a fume hood or a ventilated cabinet.
- Environment: Keep the storage area cool, dry, and away from sources of ignition.[\[3\]](#)
- Closure: Keep the waste container closed at all times except when actively adding waste.[\[7\]](#)

4. Arranging for Disposal:

- Contact EHS: Follow your institution's procedures to request a hazardous waste pickup from the Environmental Health & Safety (EHS) department.

- Documentation: Ensure all paperwork is completed accurately as required by your EHS office and local regulations.
- Regulatory Compliance: The ultimate disposal method, likely incineration at a licensed facility, will be managed by your institution to comply with all federal, state, and local regulations.^[3]

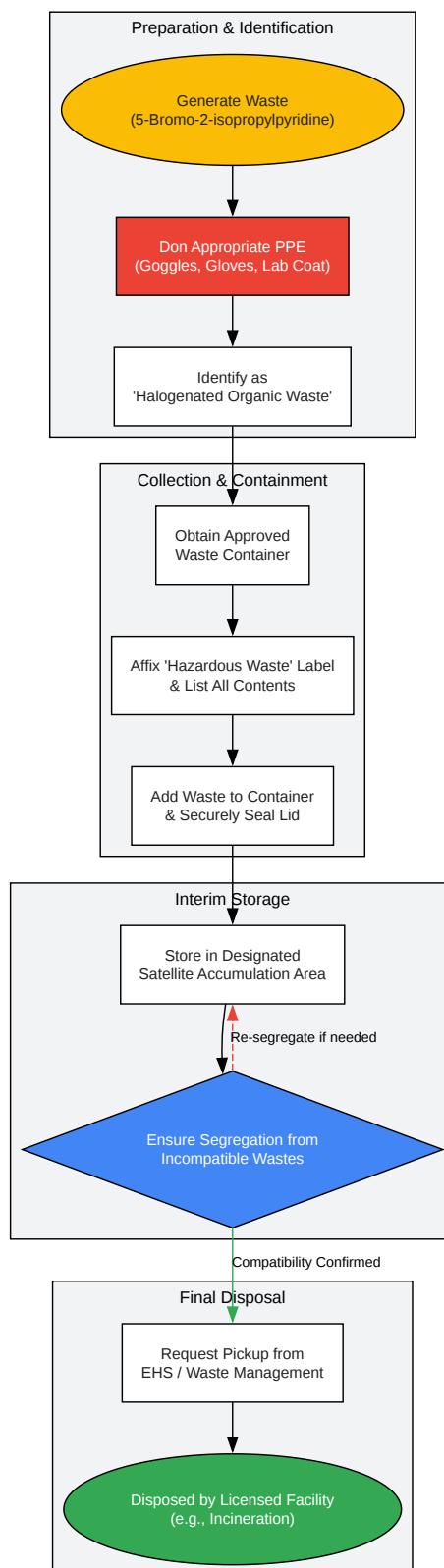
Spill Management Protocol

In the event of a spill, prioritize personal safety and containment.

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Carefully sweep or scoop the absorbed material into a designated hazardous waste container.^[3]
 - Clean the spill area with an appropriate solvent and decontaminate.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's EHS or emergency response team.
 - Prevent entry into the area and ensure it is properly ventilated.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and required steps for the proper disposal of **5-Bromo-2-isopropylpyridine**.



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Caption: Workflow for the disposal of **5-Bromo-2-isopropylpyridine**.

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